

Technical Whitepaper: Sourcing and Quality Assurance of 2-Chlorobutyronitrile

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Compound of Interest

Compound Name: 2-Chlorobutyronitrile

CAS No.: 4158-37-6

Cat. No.: B1266592

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CAS: 4158-37-6 | Formula: C₄H₆ClN | Role: Pharmaceutical & Agrochemical Intermediate

Executive Summary

2-Chlorobutyronitrile (also known as

-chlorobutyronitrile) is a critical bifunctional building block used in the synthesis of heterocycles and amino acids. Unlike its more common isomer, 4-chlorobutyronitrile (used in buspirone synthesis), the 2-chloro isomer allows for immediate nucleophilic substitution at the

-carbon, facilitating the construction of complex imidazoles and thiazoles.

Critical Sourcing Warning: A significant risk in the supply chain is the confusion between the 2-chloro (CAS 4158-37-6) and 4-chloro (CAS 628-20-6) isomers. Many general chemical catalogs index "chlorobutyronitrile" without specifying the locant, often defaulting to the 4-isomer. Procurement protocols must mandate CAS verification.

Chemical Identity & Critical Properties

To validate incoming raw materials, the following physicochemical profile must be confirmed upon receipt.

Property	Specification	Notes for Validation
CAS Registry Number	4158-37-6	Do not accept CAS 628-20-6 (4-isomer)
IUPAC Name	2-Chlorobutanenitrile	Synonyms: -Chlorobutyronitrile
Molecular Weight	103.55 g/mol	
Boiling Point	144.5°C (at 760 mmHg)	significantly lower than 4-isomer (195°C)
Density	1.038 g/mL	Denser than water
Flash Point	40.2°C	Flammable Liquid (Handle under fume hood)
Appearance	Colorless to pale yellow liquid	Darkening indicates oxidation/polymerization
Solubility	Immiscible with water; Soluble in EtOH, Et ₂ O	

Commercial Availability & Strategic Sourcing Supplier Landscape

The market for **2-chlorobutyronitrile** is bifurcated into bulk industrial suppliers (tonnage for agrochemicals) and fine chemical vendors (grams for R&D).

Tier 1: Validated Suppliers (Confirmed CAS 4158-37-6)

These suppliers explicitly list the 2-isomer.

- ChemScene: Offers research-scale quantities (g to kg). High reliability for purity >95%.
- Dayang Chem (Hangzhou): Industrial-scale manufacturer capable of metric ton supply.

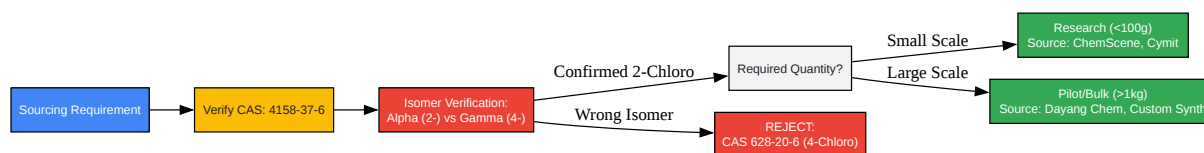
- CymitQuimica: European distributor; stock levels fluctuate.

Tier 2: Custom Synthesis & Catalog Aggregators

Major catalogs (Sigma-Aldrich, Thermo Fisher, TCI) often stock the 4-isomer. If sourcing from these entities, you must request a Custom Synthesis quote or verify the specific catalog number matches CAS 4158-37-6.

Procurement Decision Matrix

Use the following logic flow to determine the appropriate sourcing channel and avoid isomer confusion.



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Figure 1: Procurement Logic Flow. Ensures exclusion of the incorrect 4-chlorobutyronitrile isomer.

Synthesis & Impurity Profile

Understanding the synthesis route is essential for anticipating impurities (E-E-A-T principle: Expertise).

Industrial Route: Alpha-Chlorination

Direct chlorination of butyronitrile using sulfuryl chloride (

) or chlorine gas.

- Reaction:

- Major Impurity: 2,2-Dichlorobutyronitrile. This is difficult to separate due to boiling point proximity.
- Causality: Over-chlorination occurs if stoichiometry is not strictly controlled.

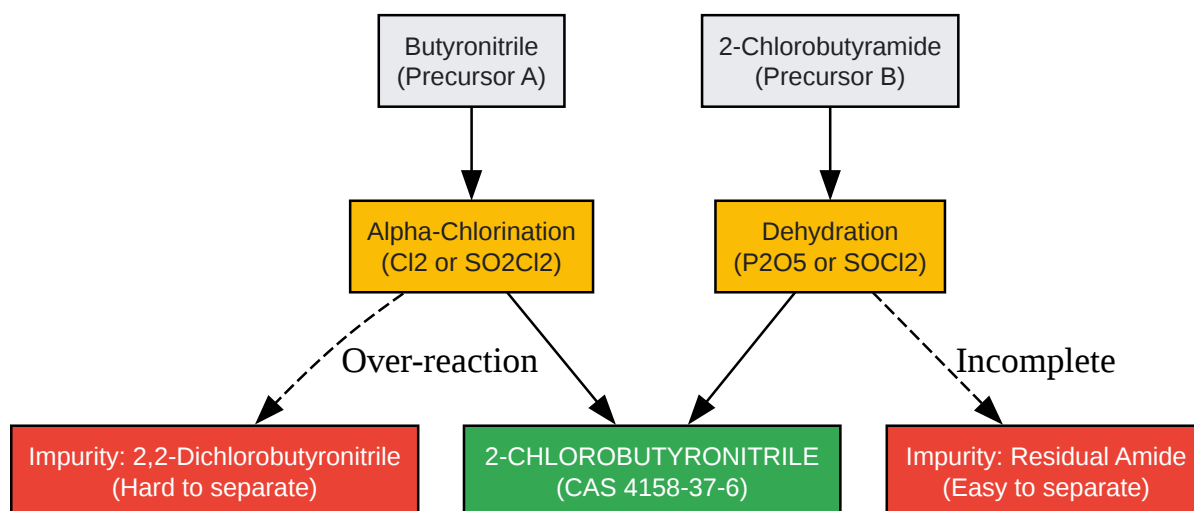
Lab/High-Purity Route: Amide Dehydration

Dehydration of 2-chlorobutyramide using phosphorus pentoxide (

) or thionyl chloride (

).

- Reaction:
- Advantage: Avoids poly-chlorinated byproducts.
- Major Impurity: Unreacted amide (solid, easily removed).



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Figure 2: Synthetic Pathways and Impurity Origins. Route selection dictates the impurity profile.

Quality Assurance: The Self-Validating Protocol

To ensure scientific integrity, do not rely solely on the Certificate of Analysis (CoA). Perform this internal validation immediately upon receipt.

GC-FID Purity Analysis Protocol

This method utilizes the boiling point difference between the 2-chloro (

) and 4-chloro (

) isomers to confirm identity and purity.

Instrument: Gas Chromatograph with Flame Ionization Detector (FID) Column: DB-5 or DB-1701 (30m x 0.25mm x 0.25µm) - Mid-polarity is ideal for nitriles.

Parameter	Setting	Rationale
Inlet Temp	200°C	Ensures rapid volatilization without thermal degradation.
Split Ratio	50:1	Prevents column overload; sharpens peaks.
Carrier Gas	Helium @ 1.2 mL/min	Standard constant flow.
Oven Program	50°C (2 min)	Starts low to resolve volatile butyronitrile; ramps high to elute 4-chloro isomer if present.
	10°C/min	
	220°C (5 min)	
Detector (FID)	250°C	Prevents condensation of high-boiling impurities.

Acceptance Criteria:

- Main Peak Retention: Consistent with reference standard (approx. 8-10 min depending on flow).
- Absence of Late Eluters: A peak appearing ~30-40°C higher (in retention temp) indicates contamination with the 4-isomer.
- Purity: Area % > 97.0%.[\[1\]](#)[\[2\]](#)

Refractive Index Verification

A rapid, non-destructive check.

- Target:
- Deviation: A value > 1.430 often suggests contamination with the 4-isomer () or dichlorinated species.

Safety & Handling

- Hazards: Flammable liquid (Category 3), Acute Toxicity (Oral/Dermal/Inhalation).
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Moisture sensitive (hydrolysis to amide).
- Spill Control: Absorb with sand/vermiculite. Do not use sawdust (fire hazard with nitriles).

References

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